

An In-depth Technical Guide on 2',4',6'-Trimethylacetophenone

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Compound of Interest

Compound Name: 2',4',6'-Trimethylacetophenone

Cat. No.: B1293756

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This guide provides an in-depth overview of the fundamental physicochemical properties of **2',4',6'-Trimethylacetophenone**, a compound of interest for researchers, scientists, and professionals in drug development.

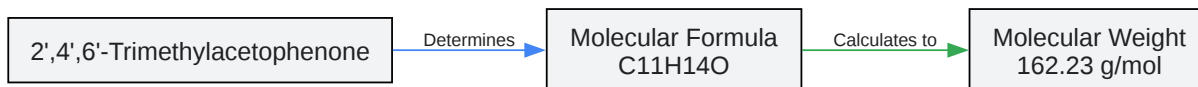
Physicochemical Data

The core molecular and physical properties of **2',4',6'-Trimethylacetophenone** are summarized in the table below for straightforward reference and comparison.

Parameter	Value	Citations
Molecular Formula	C11H14O	[1][2][3]
Linear Formula	(CH3)3C6H2COCH3	
Molecular Weight	162.23 g/mol	[1][2][4]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the compound's name to its empirical formula and ultimately its calculated molecular weight.



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Relationship between chemical name, formula, and molecular weight.

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